

Technical Guide: Montelukast EP Impurity E (The Bis-Sulfide Michael Adduct)

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Compound of Interest

Compound Name: (R,S)-Montelukast Bis-sulfide

CAS No.: 1187586-61-3

Cat. No.: B580099

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Executive Summary

Montelukast EP Impurity E (CAS 1187586-58-8) represents a critical process-related impurity in the synthesis of Montelukast Sodium.^[1] Unlike the enantiomeric Impurity A (S-isomer), Impurity E is a structural bis-adduct formed via the Michael addition of the thiol side chain to the styryl double bond of the Montelukast backbone. Its presence indicates a failure in stoichiometric control or reaction quenching, leading to the saturation of the characteristic quinoline vinyl group.

This guide provides a definitive breakdown of its molecular identity, the mechanistic pathway of its formation, and a validated analytical strategy for its detection and mitigation.

Part 1: Molecular Identity & Significance

Impurity E is distinct from other Montelukast impurities because it contains two mercaptomethylcyclopropaneacetic acid moieties. This fundamental structural change significantly alters its polarity and solubility profile compared to the API.

Chemical Identification

Attribute	Detail
Common Name	Montelukast EP Impurity E
Synonyms	Montelukast Michael Adduct (R,S)-Isomer; Montelukast Bis-sulfide
CAS Number	1187586-58-8
Molecular Formula	C ₄₁ H ₄₆ ClNO ₅ S ₂
Molecular Weight	732.39 g/mol (Free Acid)
EP Chemical Name	1-[[[(1R)-1-[3-[(1S)-1-[[[1-(Carboxymethyl)cyclopropyl]methyl]sulfanyl]-2-(7-chloroquinolin-2-yl)ethyl]phenyl]-3-[2-(1-hydroxy-1-methylethyl)phenyl]propyl]sulfanyl]methyl]cyclopropyl]acetic acid. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Structural Feature	Saturation of the vinyl linker between the quinoline and phenyl rings via thio-ether formation.

Critical Quality Attribute (CQA) Impact

- **Potency Reduction:** Formation of Impurity E consumes two equivalents of the costly thiol starting material and one equivalent of the Montelukast precursor, directly impacting yield.
- **Purification Challenge:** Due to the presence of two carboxylic acid groups, Impurity E exhibits unique pH-dependent solubility, often co-precipitating with Montelukast Sodium during salt formation if not purged upstream.

Part 2: Genesis & Synthetic Pathways

The Mechanism: Michael Addition

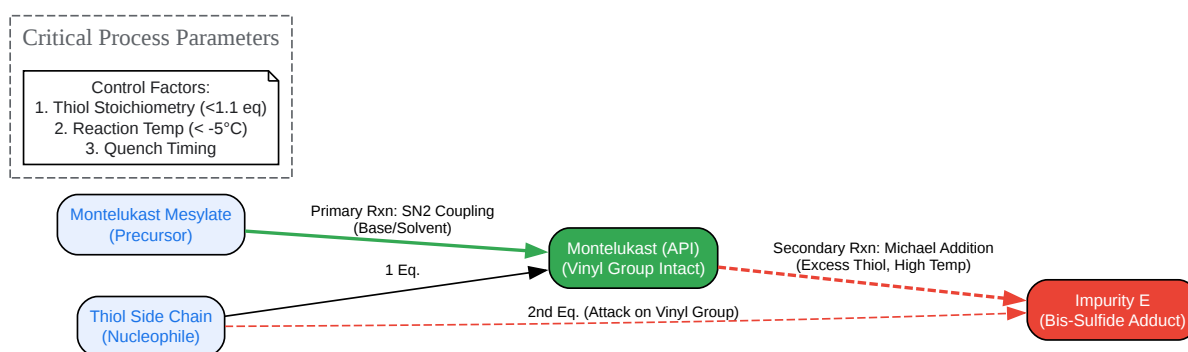
The formation of Impurity E is a side reaction competing with the primary nucleophilic substitution.

- **Primary Pathway (Desired):** The thiol side chain (1-(mercaptomethyl)cyclopropylacetic acid) attacks the mesylate precursor via an SN2 mechanism to form Montelukast.
- **Secondary Pathway (Impurity E):** Under conditions of excess thiol or prolonged reaction times in the presence of base, the thiol acts as a Michael donor. It attacks the α -carbon of the styryl double bond (the vinyl group adjacent to the quinoline ring), which is activated by the electron-deficient quinoline system.

This results in the loss of the double bond and the addition of a second bulky side chain.

Visualization of the Pathway

The following diagram illustrates the divergence between the desired API synthesis and the parasitic formation of Impurity E.



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Caption: Mechanistic divergence showing the transformation of Montelukast API into Impurity E via secondary Michael addition of the thiol reagent.

Part 3: Analytical Strategy

Detecting Impurity E requires a method capable of resolving the bis-acid species from the mono-acid API. While chiral columns are used for enantiomers (Impurity A), Impurity E is best

separated using Gradient Reverse-Phase HPLC due to its significant hydrophobicity difference and dual-acid functionality.

Validated HPLC Protocol

This method is designed to separate the Michael adducts (Impurity E and its diastereomer Impurity D) from the main peak.

- Column: C18 Stationary Phase (e.g., Waters XBridge C18 or Agilent Zorbax Eclipse Plus), 150 mm x 4.6 mm, 3.5 μ m.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[\[10\]](#)
- Detection: UV at 225 nm (high sensitivity) or 280 nm (selectivity).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile.[\[11\]](#)

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase Description
0.0	60	40	Equilibration
5.0	60	40	Isocratic Hold
25.0	10	90	Gradient Ramp
30.0	10	90	Wash

| 31.0 | 60 | 40 | Re-equilibration |

Retention Logic:

- Montelukast: Elutes mid-gradient.

- Impurity E: Due to the saturation of the double bond and the addition of a second polar acid group, Impurity E typically elutes after Montelukast in acidic conditions (due to the high hydrophobicity of the two large side chains masking the polarity of the acids when protonated). Note: Relative Retention Time (RRT) is typically ~1.2 - 1.3 relative to Montelukast.

Part 4: Control & Mitigation Strategies

To maintain Impurity E below the ICH Q3A qualification threshold (typically <0.15%), the following process controls are mandatory.

Stoichiometric Precision

The primary driver for Impurity E is the presence of unreacted thiol after the formation of Montelukast.

- Action: Limit the charge of the thiol side chain to 1.05 equivalents relative to the mesylate.
- Validation: Perform in-process control (IPC) by HPLC to monitor the consumption of Mesylate. Do not add excess thiol "for safety" to drive completion.

Temperature Management

The Michael addition has a higher activation energy than the SN2 coupling.

- Action: Conduct the coupling reaction at -5°C to -10°C.
- Impact: Lower temperatures kinetically favor the SN2 substitution over the Michael addition to the conjugated system.

Base Selection

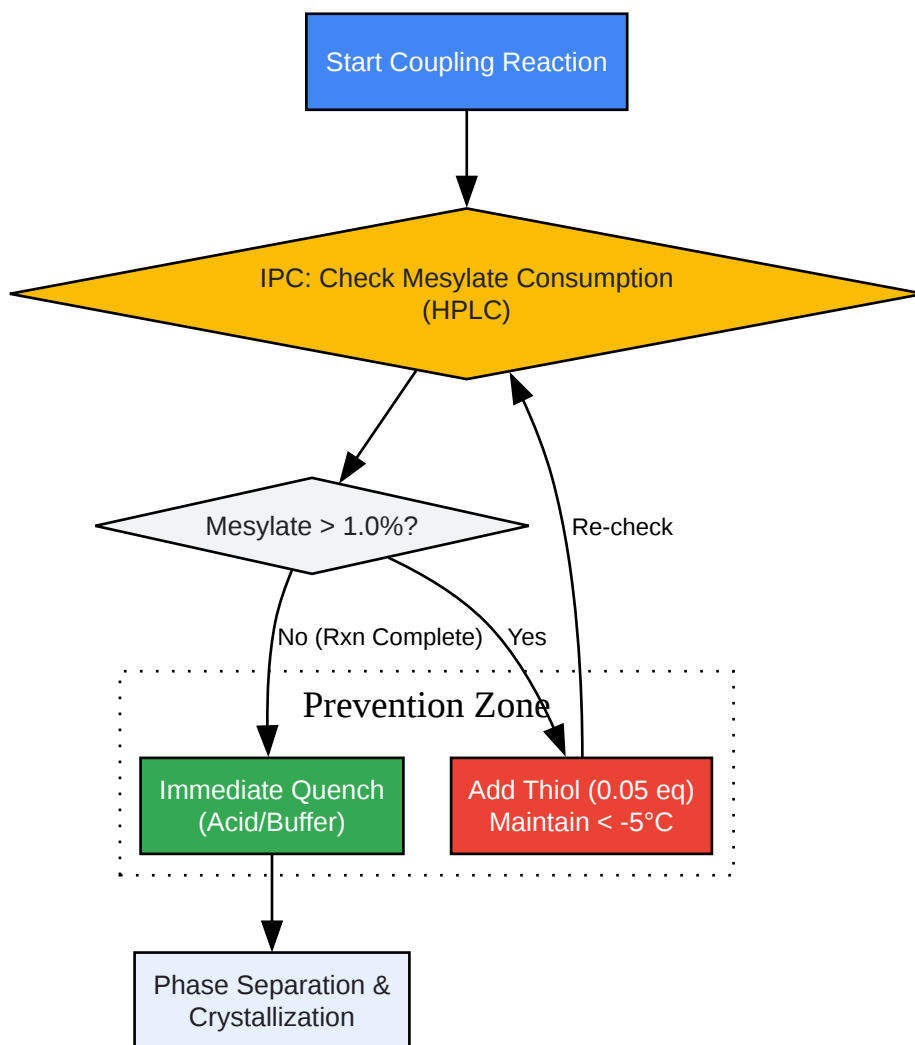
Strong bases can promote the deprotonation of the thiol and facilitate the attack on the electron-poor vinyl group.

- Recommendation: Use Cesium Carbonate (Cs_2CO_3) or mild organic bases. Avoid strong hydroxides (NaOH/KOH) during the coupling phase if possible, or strictly control their concentration.

Quenching Protocol

- Action: Once the Mesylate is consumed ($<0.5\%$), immediately quench the reaction mixture (e.g., with dilute acid or buffer) to neutralize the thiolate anion.
- Risk: Leaving the reaction mixture stirring overnight at room temperature is the most common cause of Impurity E spikes.

Workflow for Impurity Control



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Caption: Decision tree for reaction monitoring to prevent the formation of Impurity E through strict endpoint control.

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